

# PF-06422913 versus other mGluR5 negative allosteric modulators

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## Compound Focus: PF-06422913

CAS No.: 1539296-46-2

Cat. No.: S539171

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## Overview of Selected mGluR5 Negative Allosteric Modulators

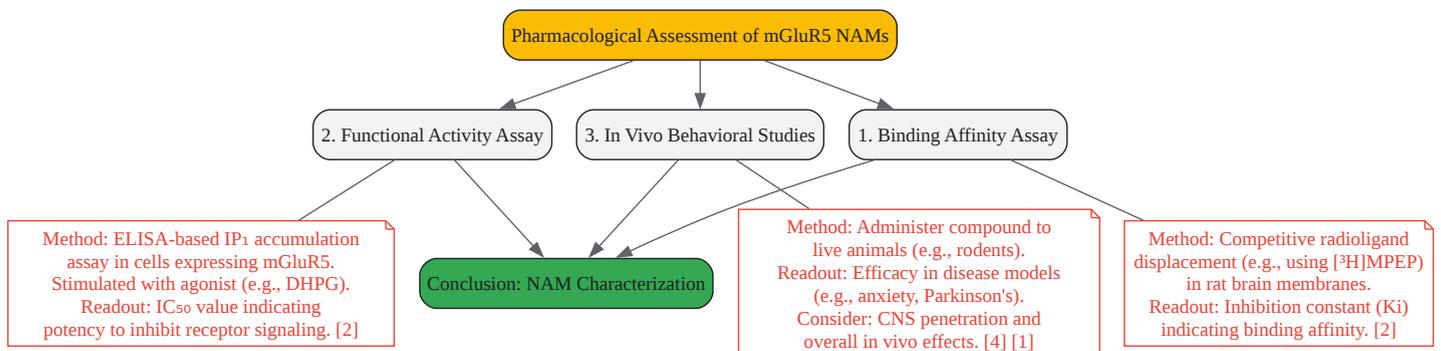
The following table compiles key information on various mGluR5 NAMs mentioned in the scientific literature. Please note that data for **PF-06422913** is incomplete, and values from different sources are not directly comparable due to variations in experimental conditions.

Compound Name	Key Characteristics / Experimental Data (from search results)
PF-06422913	Orally active, potent, selective mGluR5 NAM [1].
MPEP	Prototypical NAM; Ki = <b>16.3 nM</b> (rat brain); IC <sub>50</sub> = <b>31 nM</b> (IP1 assay) [2]. Neuroprotection at high conc. may involve NMDA receptor inhibition [3].
MTEP	More mGluR5 selective than MPEP; Ki = <b>42 nM</b> (rat brain); IC <sub>50</sub> = <b>110 nM</b> (IP1 assay) [2]. Inhibits CHPG-induced IP hydrolysis at <b>0.02 μM</b> [3].
Basimglurant (RG7090)	Potent, selective, orally available; Kd = <b>1.1 nM</b> [1].

Compound Name	Key Characteristics / Experimental Data (from search results)
Fenobam	Clinically utilized NAM; repeated admin (20 mg/kg) ↑ spine density in rat mPFC [4].
VU0409106	Potent, selective NAM; IC <sub>50</sub> = <b>24 nM</b> ; shows anxiolytic effects, brain-penetrant [1].
Compound 7i	High-affinity analog; Ki = <b>0.67 nM</b> (24x > MPEP); IC <sub>50</sub> = <b>2.4 nM</b> (IP1 assay) [2].

## Common Experimental Protocols for mGluR5 NAMs

The search results describe standard methodologies used to characterize mGluR5 NAMs. The diagram below outlines a typical workflow for their pharmacological assessment.



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## How to Proceed with Your Comparison Guide

Given the lack of direct comparative data, here are suggestions for how you might develop your guide:

- **Acknowledge Data Gaps:** Your guide can objectively state that while **PF-06422913** is documented as a potent and selective oral agent, comprehensive public data comparing it directly to peers is limited. The table above clearly highlights this.
- **Focus on Available Evidence:** Structure the comparison around the available parameters, such as binding affinity ( $K_i$ ), functional potency ( $IC_{50}$ ), selectivity, and oral bioavailability, where each compound's data is listed separately.
- **Consult Specialized Databases:** For a more complete dataset, consider searching specialized pharmacological databases (like IUPHAR/BPS Guide to PHARMACOLOGY) or commercial compound supplier websites, which sometimes offer more detailed product sheets.

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## References

1. mGluR5 Inhibitor, Gene [medchemexpress.com]
2. Metabotropic Glutamate Receptor 5 Negative Allosteric ... [pmc.ncbi.nlm.nih.gov]
3. Neuroprotective activity of the mGluR5 antagonists MPEP and ... [pmc.ncbi.nlm.nih.gov]
4. mGluR5 Positive and Negative Allosteric Modulators ... [pmc.ncbi.nlm.nih.gov]

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